

In Vivo Administration Protocol for SKF 91488 Dihydrochloride: Application Notes

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Compound of Interest

Compound Name: SKF 91488 dihydrochloride

Cat. No.: B1662238

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Introduction

SKF 91488 dihydrochloride is a potent and noncompetitive inhibitor of histamine N-methyltransferase (HNMT), the primary enzyme responsible for the metabolic inactivation of histamine in the central nervous system and other tissues.[1][2] By inhibiting HNMT, SKF 91488 effectively increases the concentration of endogenous histamine, making it a valuable pharmacological tool for investigating the physiological and pathological roles of the histaminergic system. This document provides detailed application notes and protocols for the in vivo administration of **SKF 91488 dihydrochloride** in preclinical animal models, focusing on its effects on the cardiovascular and respiratory systems.

Mechanism of Action

SKF 91488 dihydrochloride functions as a strong, noncompetitive inhibitor of histamine N-methyltransferase (HNMT) with a K_i value of 0.9 μM . [2] HNMT catalyzes the transfer of a methyl group from S-adenosyl-L-methionine to the imidazole ring of histamine, leading to its inactivation. By blocking this enzymatic pathway, SKF 91488 leads to an accumulation of histamine in tissues where HNMT is expressed. This elevation of histamine levels can potentiate histamine-mediated physiological responses. While it is a potent HNMT inhibitor, it exhibits no direct histamine agonist activity.[3] Some reports also suggest it may act as a histamine H1 and H2 receptor agonist and inhibit histamine release from mast cells, though its primary characterized mechanism is HNMT inhibition.[4]

Physicochemical Properties and Solubility

Property	Value
CAS Number	68941-21-9[2][4]
Molecular Formula	C ₇ H ₁₉ Cl ₂ N ₃ S[4]
Molecular Weight	248.22 g/mol [2][4]

Note: Specific solubility data in common vehicles was not available in the searched literature. Researchers should perform their own solubility tests. Based on its salt form (dihydrochloride), it is expected to have good solubility in aqueous solutions like saline or phosphate-buffered saline.

In Vivo Applications and Effects

Cardiovascular Effects in Rodent Models

In vivo studies in Wistar rats have demonstrated that intracerebroventricular (i.c.v.) administration of SKF 91488 leads to significant cardiovascular responses.

Animal Model	Administration Route	Dosage Range	Observed Effects
Wistar Rats	Intracerebroventricular (i.c.v.)	20-100 µg	Increased mean arterial pressure (MAP) and heart rate (HR).[2]
Wistar Rats	Intracerebroventricular (i.c.v.)	10 µg	Significantly increased histamine concentrations in the hypothalamus and medulla oblongata.[2]
Wistar Rats	Intracerebroventricular (i.c.v.)	10 µg (5 mins before bleeding)	Significantly increased the blood volume required to reduce MAP to 40 mmHg and 20 mmHg in a model of hemorrhagic hypotension.[2]

Respiratory Effects in Guinea Pig Models

In guinea pigs, SKF 91488 has been shown to modulate airway responsiveness, a key feature in asthma models.

Animal Model	Administration Route	Concentration	Observed Effects
Hartley Guinea Pigs (Ovalbumin-sensitized)	Aerosolized Inhalation	10 mM	Potentiated ovalbumin-induced bronchoconstriction. [2]

Experimental Protocols

Protocol 1: Intracerebroventricular (i.c.v.) Administration in Wistar Rats for Cardiovascular Studies

Objective: To assess the effects of centrally administered SKF 91488 on blood pressure and heart rate in anesthetized Wistar rats.

Materials:

- **SKF 91488 dihydrochloride**
- Sterile, pyrogen-free saline (vehicle)
- Anesthetic (e.g., urethane or isoflurane)
- Stereotaxic apparatus
- Hamilton syringe (10 μ L)
- Blood pressure monitoring system (e.g., arterial catheter connected to a pressure transducer)
- Male Wistar rats (250-300 g)

Procedure:

- Preparation of SKF 91488 Solution:
 - On the day of the experiment, dissolve **SKF 91488 dihydrochloride** in sterile saline to the desired concentrations (e.g., to achieve final doses of 10, 20, 50, and 100 μ g in a 5 μ L injection volume).
- Animal Preparation:
 - Anesthetize the rat following approved institutional animal care and use committee (IACUC) protocols.
 - Secure the animal in a stereotaxic frame.

- Surgically expose the skull and identify the coordinates for the lateral ventricle (coordinates can be determined from a rat brain atlas, e.g., Paxinos and Watson).
- Implant an arterial catheter (e.g., in the femoral artery) for continuous blood pressure and heart rate monitoring. Allow for a stabilization period to obtain baseline readings.
- Intracerebroventricular Injection:
 - Drill a small burr hole at the determined coordinates.
 - Slowly lower the Hamilton syringe needle to the target depth.
 - Infuse 5 μ L of the SKF 91488 solution or vehicle over 1 minute.
 - Leave the needle in place for an additional minute to prevent backflow.
- Data Acquisition and Analysis:
 - Continuously record mean arterial pressure (MAP) and heart rate (HR) before and after the injection.
 - Monitor the animals for the duration of the expected effect (onset within 5 minutes, peak at 10-20 minutes, and duration of 20-40 minutes).
 - Analyze the changes in MAP and HR from baseline for each dose group and compare them to the vehicle control group.

Protocol 2: Aerosolized Inhalation in Guinea Pigs for Bronchoconstriction Studies

Objective: To evaluate the effect of inhaled SKF 91488 on allergen-induced bronchoconstriction in sensitized guinea pigs.

Materials:

- **SKF 91488 dihydrochloride**
- Sterile saline

- Ovalbumin (allergen for sensitization)
- Anesthetic (e.g., urethane)
- Mechanical ventilator
- Nebulizer system compatible with small animal ventilation
- System for measuring airway resistance (e.g., whole-body plethysmography for conscious animals or direct measurement of lung resistance and dynamic compliance in anesthetized animals)
- Male Hartley guinea pigs (300-400 g)

Procedure:

- Animal Sensitization:
 - Sensitize guinea pigs to ovalbumin according to established protocols (e.g., intraperitoneal injections of ovalbumin with an adjuvant).
- Preparation of SKF 91488 Solution:
 - Prepare a 10 mM solution of **SKF 91488 dihydrochloride** in sterile saline.
- Animal Preparation (for anesthetized model):
 - Anesthetize the sensitized guinea pig and perform a tracheotomy.
 - Connect the animal to a mechanical ventilator and the airway resistance measurement system.
 - Record stable baseline values for total lung resistance and dynamic compliance.
- SKF 91488 Administration:
 - Administer the aerosolized 10 mM SKF 91488 solution via the nebulizer connected to the ventilator's inspiratory line for a set number of breaths (e.g., 90 breaths) or a specific

duration.

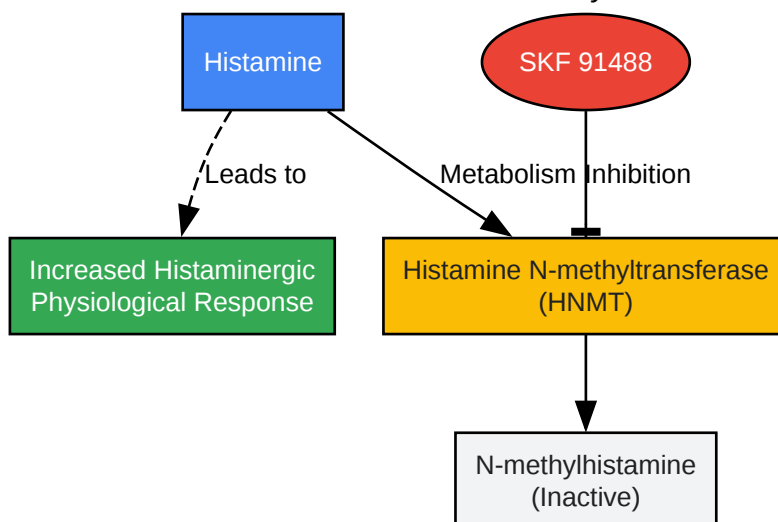
- Allergen Challenge:
 - Approximately 15 minutes after SKF 91488 administration, challenge the animal with an aerosolized solution of ovalbumin.
- Data Acquisition and Analysis:
 - Continuously monitor airway resistance and dynamic compliance throughout the experiment.
 - Quantify the peak increase in airway resistance following the ovalbumin challenge.
 - Compare the bronchoconstrictor response in animals pre-treated with SKF 91488 to those pre-treated with a vehicle (saline) control.

Pharmacokinetic and Toxicity Data

Comprehensive pharmacokinetic and toxicity data for **SKF 91488 dihydrochloride** are not readily available in the public domain. Researchers should conduct appropriate dose-finding and safety studies for their specific animal models and administration routes. As a general consideration for histamine N-methyltransferase inhibitors, systemic exposure and central nervous system penetration will be key determinants of efficacy and potential off-target effects.

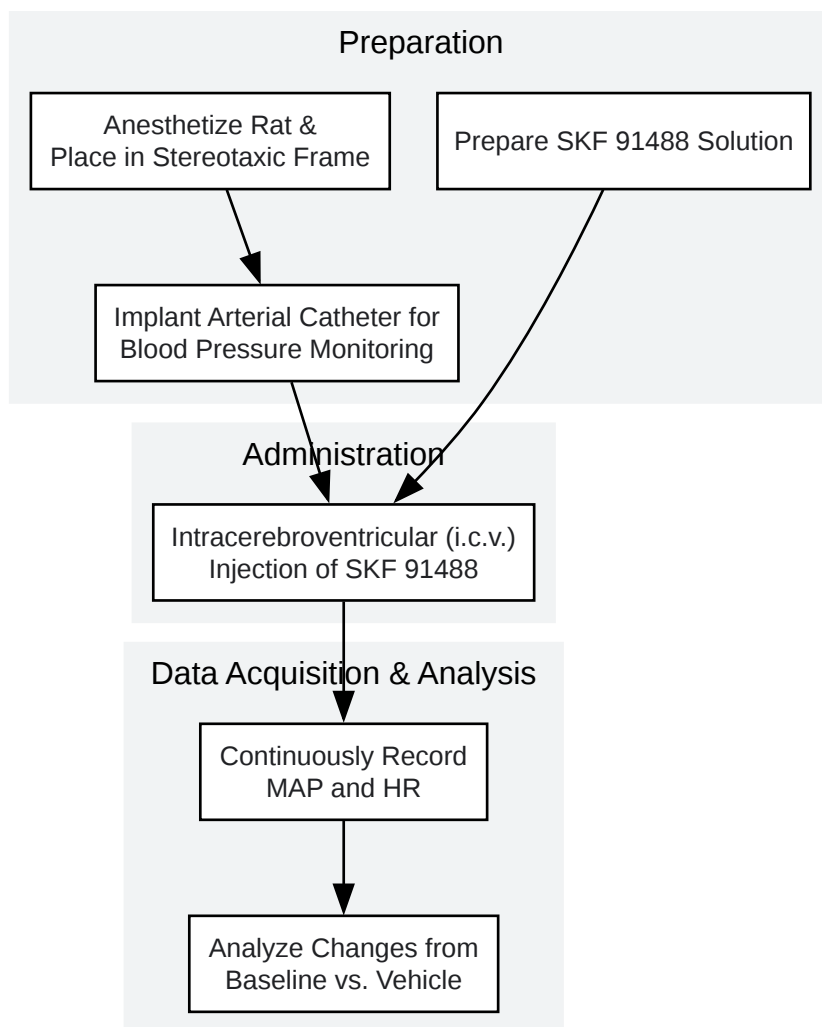
Visualizations

Mechanism of Action of SKF 91488 Dihydrochloride

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Caption: Mechanism of SKF 91488 action.

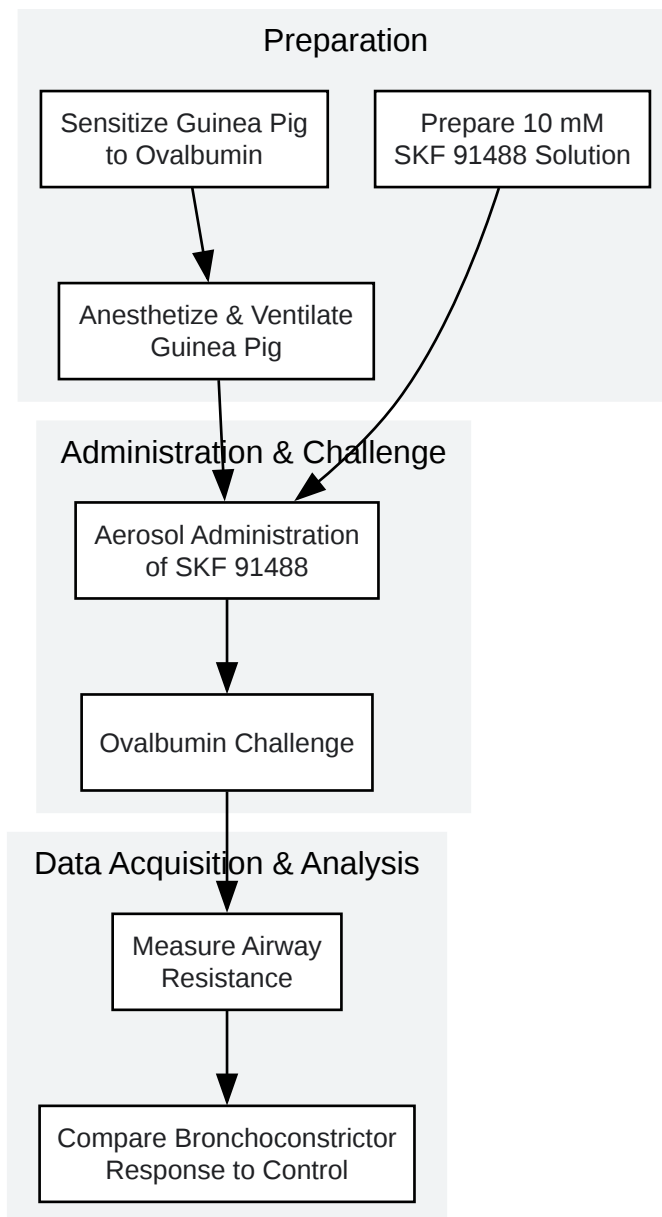
Experimental Workflow for Cardiovascular Studies in Rats



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Caption: Workflow for rat cardiovascular studies.

Experimental Workflow for Bronchoconstriction Studies in Guinea Pigs



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Caption: Workflow for guinea pig respiratory studies.

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